

A Comparative Benchmarking of Synthesis Methods for D-4-Chlorophenylglycine HCl

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Compound of Interest

Compound Name: *D-4-Chlorophenylglycine HCl*

CAS No.: 108392-76-3

Cat. No.: B035021

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of prevalent synthesis methods for D-4-Chlorophenylglycine hydrochloride, a critical chiral intermediate in the pharmaceutical industry. The following sections detail the experimental protocols, present quantitative performance data, and offer visual workflows to aid in the selection of the most suitable synthesis strategy.

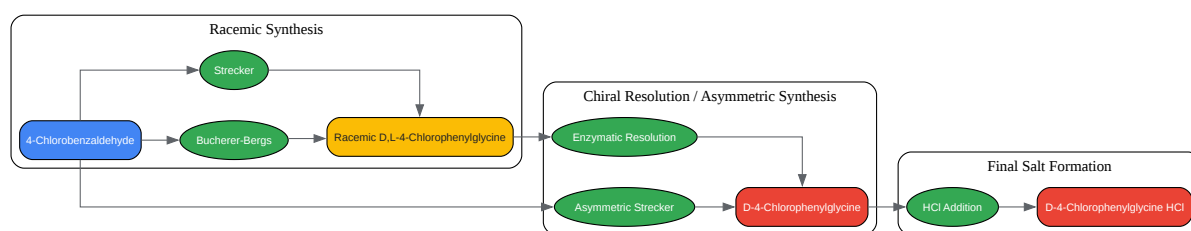
At a Glance: Performance Comparison of Synthesis Methods

The selection of a synthesis route for **D-4-Chlorophenylglycine HCl** depends on a balance of factors including yield, purity, stereoselectivity, and process complexity. The table below summarizes the key performance indicators for the discussed methods.

Synthesis Method	Key Intermediate(s)	Typical Yield	Typical Purity	Enantiomeric Excess (e.e.)	Key Advantages	Key Disadvantages
Bucherer-Bergs Synthesis & Resolution	5-(4-chlorophenyl)hydantoin	>95% (racemate)	>98% (racemate)	>99% (after resolution)	High yield and purity for the racemic mixture.	Requires a separate, efficient resolution step.
Strecker Synthesis & Resolution	α -amino-4-chlorophenylacetonitrile	Moderate to High	Good	>99% (after resolution)	Versatile and well-established method.	Use of toxic cyanides; requires resolution.
Enzymatic Kinetic Resolution	N-acetyl-DL-4-chlorophenylglycine	~45% (for D-enantiomer)	High	>99%	High enantioselectivity; mild reaction conditions.	Theoretical maximum yield is 50%; requires enzyme.
Asymmetric Strecker Synthesis	Chiral α -aminonitrile	76-93% (diastereomer)	High	>98%	Direct synthesis of the desired enantiomer.	Requires a chiral auxiliary or catalyst.

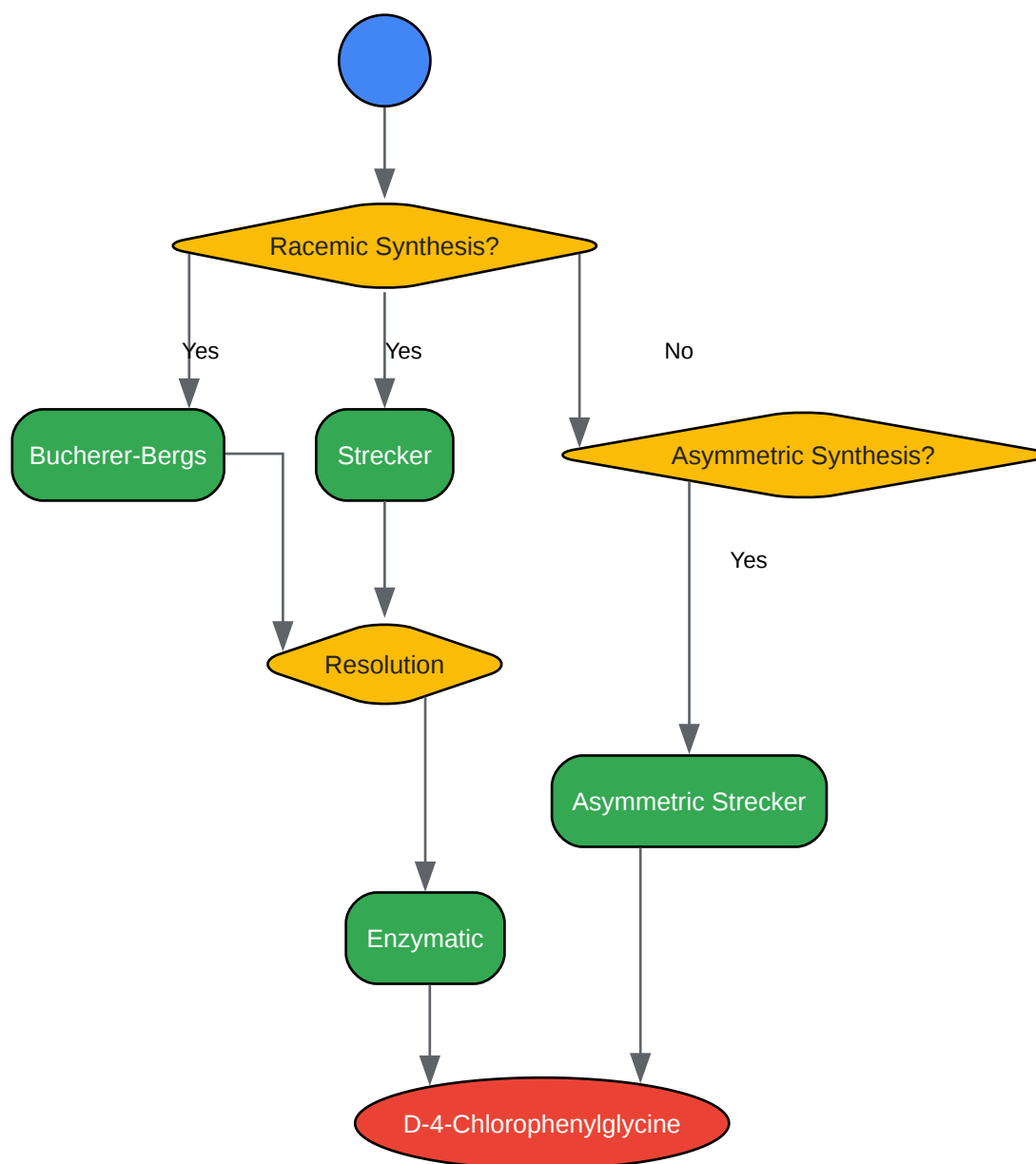
Visualizing the Synthesis Pathways

The following diagrams illustrate the logical flow of the primary synthesis and resolution strategies for obtaining **D-4-Chlorophenylglycine HCl**.



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General Synthesis and Resolution Workflow



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